

An In-depth Technical Guide on the Solubility of Scutellarin

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Compound of Interest

Compound Name: *Scutebata C*

Cat. No.: *B1179318*

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This technical guide provides a comprehensive overview of the solubility of Scutellarin, a flavonoid of significant interest for its therapeutic potential. Due to the likely typographical error in the query "**Scutebata C**," this document focuses on Scutellarin, a major active component isolated from medicinal herbs such as *Erigeron breviscapus*. The following sections detail its solubility in dimethyl sulfoxide (DMSO) and other organic solvents, present experimental protocols for solubility determination, and visualize key signaling pathways modulated by this compound.

Quantitative Solubility Data

The solubility of Scutellarin in various organic solvents has been reported across multiple sources. The data, while indicating good solubility in solvents like DMSO and dimethylformamide (DMF), shows some variability, which may be attributed to differences in experimental conditions such as temperature, purity of the compound, and the use of anhydrous versus hydrated forms. The following table summarizes the available quantitative data.

Solvent	Reported Solubility	Molar Concentration (mM) [†]	Source
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	~32.44	[1]
≥10 mg/mL	≥21.62		
50 mg/mL	108.14	[2]	
92 mg/mL	198.97	[2]	
≥46.2 mg/mL	≥100	[3]	
Dimethylformamide (DMF)	~20 mg/mL	~43.25	[1]
Ethanol	Insoluble	-	[2]
0.2 mg/mL (at 25°C in 90% ethanol) [‡]	~0.43	[4]	
Methanol	See Temperature-Dependent Data	-	[5][6]
Water	Insoluble	-	[2]
Poor aqueous solubility	-	[7]	
Phosphate-Buffered Saline (PBS, pH 7.2)	~0.2 mg/mL	~0.43	[1]
Ethanol + Water Binary Mixtures	See Temperature-Dependent Data	-	[5][6]

[†]Molar concentrations were calculated using the molecular weight of Scutellarin (462.4 g/mol).
 [1] [‡]Solubility inferred from experimental procedures.

A study by Ye et al. (2010) provides a detailed analysis of Scutellarin solubility in methanol, ethanol, water, and ethanol-water binary mixtures at various temperatures, demonstrating that

solubility increases with temperature.^[5]^[6]

Experimental Protocols

A standardized protocol for determining the solubility of a compound is crucial for obtaining reproducible results. The following methodology is based on the work of Ye et al. (2010) for determining the solubility of Scutellarin in various solvents.^[5]

Objective: To determine the equilibrium solubility of Scutellarin in a given solvent at a specific temperature.

Materials:

- Scutellarin (purity $\geq 99.0\%$)
- Selected solvent (e.g., DMSO, methanol, ethanol) of analytical grade
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$)

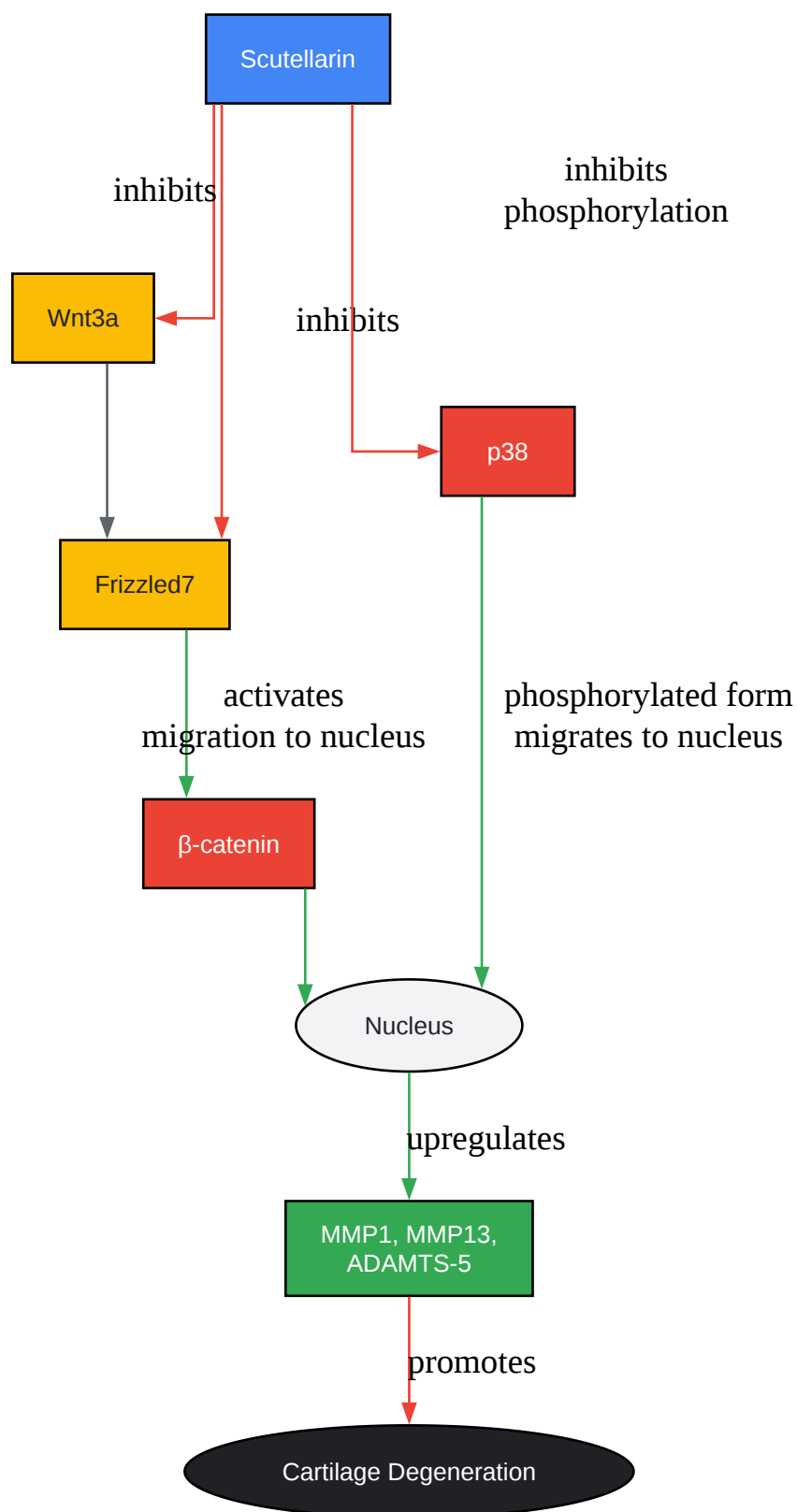
Procedure:

- Preparation of Saturated Solutions:
 - An excess amount of Scutellarin is added to a known volume of the solvent in a sealed container.
 - The mixture is then agitated in a thermostatic shaker at a constant temperature for a sufficient period to reach equilibrium. The original study maintained the temperature for 10 hours.^[5]

- Phase Separation:
 - After reaching equilibrium, the suspension is allowed to stand for a period to allow the undissolved solid to sediment.
 - The supernatant is then carefully separated from the solid phase, typically by centrifugation.
- Sample Analysis:
 - A precise volume of the clear supernatant is withdrawn and diluted with the appropriate solvent.
 - The concentration of Scutellarin in the diluted sample is quantified using a validated HPLC method. The original study utilized an Agilent SB-C18 column and a mobile phase of 0.4% orthophosphoric acid in water and methanol, with UV detection at 335 nm.[5]
- Data Calculation:
 - The solubility is calculated from the measured concentration and the dilution factor.
 - The process is repeated at different temperatures to determine the temperature dependence of solubility.

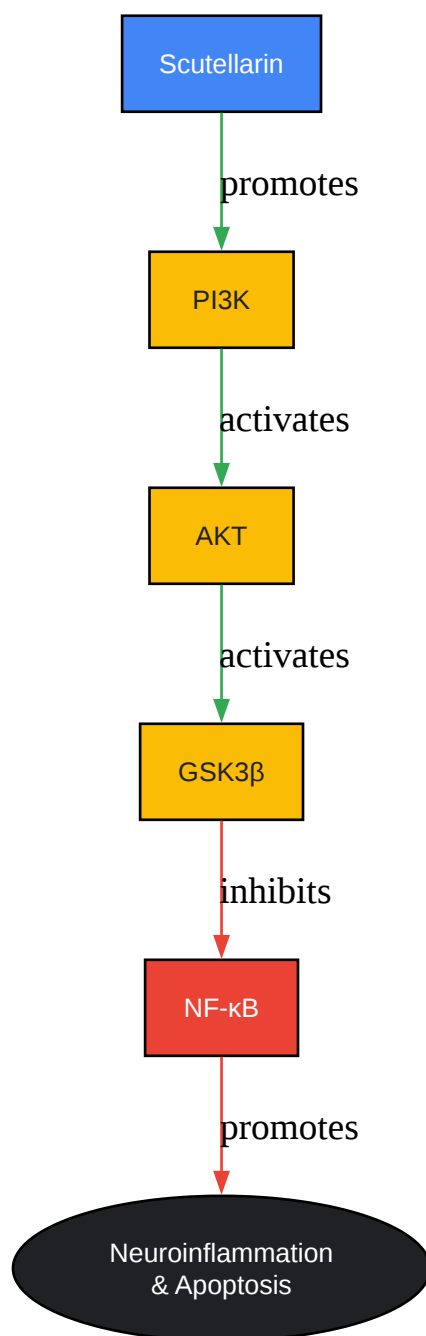
Visualization of Signaling Pathways

Scutellarin has been shown to modulate several key signaling pathways implicated in various diseases. The following diagrams, generated using the DOT language, illustrate some of these interactions.



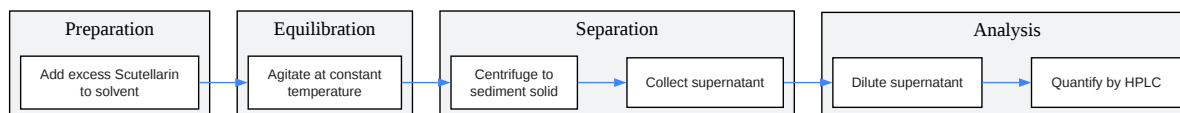
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Caption: Scutellarin inhibits the Wnt/β-catenin and MAPK signaling pathways.[8]



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Caption: Scutellarin's role in the PI3K/AKT/GSK3 β signaling pathway.[9]



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Caption: Experimental workflow for solubility determination.

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